

Overcoming matrix effects in LC-MS/MS analysis of Atrazine-15N

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Compound of Interest

Compound Name: Atrazine-15N

Cat. No.: B1339983

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Technical Support Center: Atrazine-¹⁵N LC-MS/MS Analysis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome matrix effects in the LC-MS/MS analysis of Atrazine-¹⁵N.

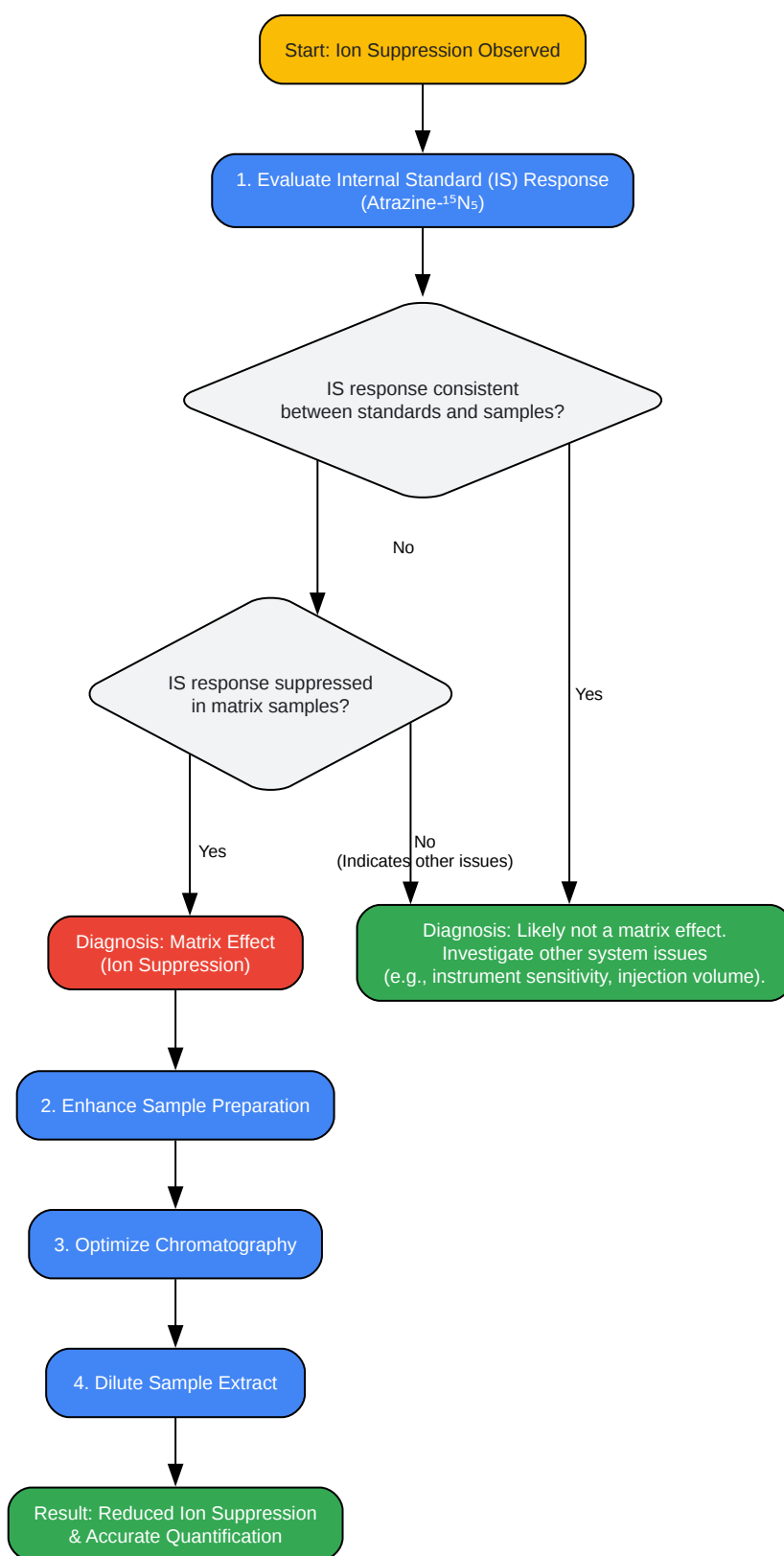
Troubleshooting Guide

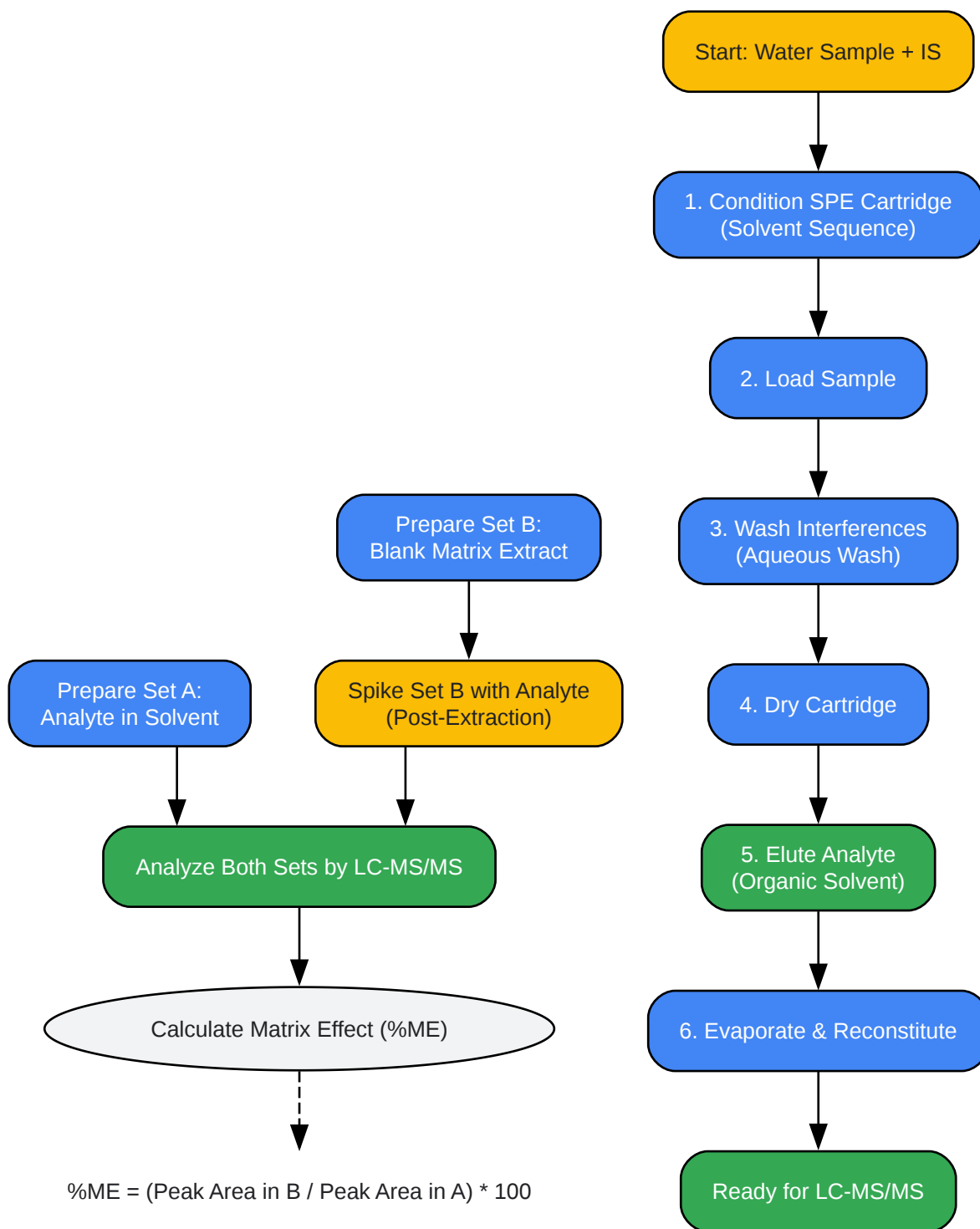
Question: I'm observing significant ion suppression for Atrazine-¹⁵N in my environmental samples. How can I identify the source and mitigate this issue?

Answer:

Ion suppression is a common manifestation of matrix effects in LC-MS/MS analysis, where co-eluting matrix components interfere with the ionization of the target analyte, leading to reduced signal intensity and inaccurate quantification.^{[1][2][3]} A systematic approach is crucial to diagnose and resolve this issue.

Troubleshooting Workflow:





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References

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